

Diazodiphenylmethane suspected carcinogen handling

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Diazodiphenylmethane

CAS No.: 883-40-9

Cat. No.: S576965

[Get Quote](#)

Diazomethane: Hazard Summary & Exposure Limits

Diazomethane is a toxic and explosive yellow gas. The following table summarizes its key hazard information and occupational exposure limits [1].

Aspect	Details
Physical Description	Yellow gas with a musty odor. Shipped as a liquefied compressed gas [1].
Major Hazards	Explosive; toxic; irritant; sensitizer [1].
Target Organs	Eyes, respiratory system [1].
OSHA PEL (8-hour TWA)	0.2 ppm (0.4 mg/m ³) [1].
NIOSH REL (8-hour TWA)	0.2 ppm (0.4 mg/m ³) [1].
IDLH (Immediately Dangerous to Life and Health)	2 ppm [1].

Safe Handling Procedures for Hazardous Chemicals

While specific protocols for DDM are unavailable, the principles for handling diazomethane and other hazardous solvents provide a strong foundation.

Engineering Controls

- **Use a Fume Hood:** Always handle chemicals in a properly functioning fume hood to ensure vapor containment [1].
- **Minimize Exposures:** Use the smallest practicable quantities.

Personal Protective Equipment (PPE)

- **Respiratory Protection:** If exposure above limits is possible, use:
 - Any supplied-air respirator [1].
 - Any self-contained breathing apparatus (SCBA) with a full facepiece [1].
- **Skin Protection:** Wear appropriate chemical-resistant gloves and other PPE to prevent skin contact, which is a significant exposure route for many toxins [2].
- **Eye Protection:** Use safety goggles or a face shield.

Storage and Handling

- **Prevent Explosions:** Be aware that similar compounds can explode on contact with rough surfaces (like ground glass), on heating, or when exposed to sunlight [1].
- **Safer Alternatives:** Always investigate if a safer alternative solvent can replace a hazardous one. For instance, **2-Methyltetrahydrofuran (2-MeTHF)** is often a safer, "greener" replacement for peroxide-forming ethers [2].

Emergency and First Aid Procedures

The following first aid measures are recommended for diazomethane exposure [1]:

- **Inhalation:** Seek respiratory support.

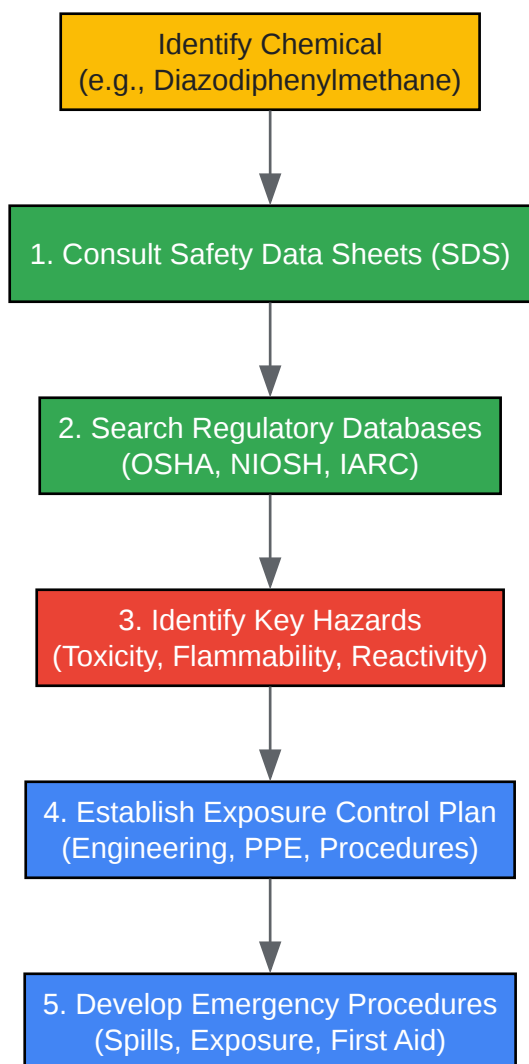
- **Skin or Eye Contact:** Be aware that liquefied gas can cause frostbite. Flush with plenty of water and seek medical attention.
- **General:** Anyone overcome by exposure should be moved to fresh air and evaluated for medical attention.

Troubleshooting Common Lab Safety Issues

Issue	Possible Cause	Solution
Strong chemical odor in lab	Inadequate ventilation or fume hood failure	Stop work, close containers, evacuate area, and report to facility manager.
Uncertainty about solvent safety	Using traditional hazardous solvents (e.g., dichloromethane, hexane)	Consult solvent substitution guides. Replace with safer alternatives (e.g., heptane for hexane, ethyl acetate/heptane for DCM in chromatography) [2] [3].

Conceptual Workflow for Hazard Assessment

Since specific data for DDM is unavailable, this workflow outlines the steps to build your own safety protocol for an unfamiliar chemical.



Click to download full resolution via product page

Important Disclaimer on Information Gaps

The safety data here is for **diazomethane**, not **diazodiphenylmethane (DDM)**. The lack of specific search results for DDM is a major limitation. **You must take the following steps:**

- **Consult Official Sources:** Obtain the Safety Data Sheet (SDS) for DDM from its supplier or manufacturer.
- **Consult Experts:** Work with your institution's Environmental Health and Safety (EHS) office to develop a specific Chemical Hygiene Plan for DDM.
- **Prioritize Substitution:** Always determine if a safer, less hazardous alternative chemical can be used in your experiment [2].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. NIOSH Pocket Guide to Chemical Hazards - Diazomethane [cdc.gov]
2. Solvents for a Safer, Sustainable Lab [ehs.usc.edu]
3. New EPA Regulations for Methylene Chloride Use [hsrm.umn.edu]

To cite this document: Smolecule. [Diazodiphenylmethane suspected carcinogen handling].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b576965#diazodiphenylmethane-suspected-carcinogen-handling>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com